

alpha-elemene safety data sheet and handling precautions

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Compound of Interest

Compound Name: *alpha-Elemene*

Cat. No.: *B106612*

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Technical Guide to the Safe Handling of α -Elemene

Disclaimer: As of the date of this document, a comprehensive, officially recognized Safety Data Sheet (SDS) specifically for α -elemene (CAS: 5951-67-7) is not readily available in public databases. The substance is primarily used for research purposes, and extensive toxicological studies have not been published. This guide has been compiled using general safety principles for sesquiterpenoids, available physical data for α -elemene, and—for illustrative purposes—comprehensive safety data from its well-studied isomer, β -elemene, which should be used as a surrogate for hazard assessment and handling protocols. All data presented as surrogate information is clearly marked.




Introduction to α -Elemene

α -Elemene is a natural sesquiterpenoid compound found in various plants, including hinoki wood oil and marjoram oil. Like other sesquiterpenoids, it is a C15 hydrocarbon derived from three isoprene units. While its isomer, β -elemene, has been extensively studied for its potential anti-tumor activities, α -elemene remains a compound primarily of interest in chemical synthesis and phytochemical research. Due to the lack of specific safety data, researchers and laboratory personnel must handle this compound with a high degree of caution, assuming it may possess hazards similar to related volatile, unsaturated hydrocarbons.

Hazard Identification and Classification

A formal GHS classification for α -elemene has not been established. However, based on the classification of the surrogate compound, β -elemene, and general knowledge of similar terpenes, the following hazards should be anticipated.

Surrogate GHS Classification (from β -Elemene)

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Flammable Liquids	2	H225: Highly flammable liquid and vapor		Danger
Serious Eye Irritation	2A	H319: Causes serious eye irritation		Warning
Skin Irritation	2	H315: Causes skin irritation (Assumed Potential)		Warning

Note: Data derived from the Safety Data Sheet for β -Elemene. Skin irritation is an assumed potential hazard for sesquiterpenoids.

Physical and Chemical Properties

A combination of available data for α -elemene and its isomer is presented below.

Property	α -Elemene (Value)	β -Elemene (Surrogate Value)
CAS Number	5951-67-7	515-13-9
Molecular Formula	C ₁₅ H ₂₄	C ₁₅ H ₂₄
Molecular Weight	204.36 g/mol	204.36 g/mol
Appearance	Not specified (Likely a colorless to pale-yellow oil)	A solution in ethanol
Boiling Point	~254-255 °C @ 760 mmHg (estimated)[1]	Not available
Flash Point	~99.6 °C (211.0 °F) TCC (estimated)[1]	Not available (as pure substance)
Solubility	Insoluble in water; Soluble in alcohol[1]	Soluble in ethanol, DMSO, and dimethyl formamide
Vapor Pressure	0.027 mmHg @ 25 °C (estimated)[1]	Not available

Toxicological Data

No quantitative toxicological data (e.g., LD50, LC50) is available for α -elemene. The data below is from surrogate compounds and serves to inform a cautious approach.

Toxicity Metric	Value	Species	Route	Surrogate Compound
LD50/LC50	Not determined for α -elemene	-	-	α -Elemene
LC50 (Inhalation)	117–125 mg/L (4 h)	Rat	Inhalation	Ethanol (Solvent)
Primary Irritant Effect	Irritating effect on the eye	-	Eye	β -Elemene
Primary Irritant Effect	No significant irritant effect	-	Skin	β -Elemene
Sensitization	No sensitizing effects known	-	-	β -Elemene

Note: Data derived from the Safety Data Sheet for β -Elemene. The inhalation LC50 pertains to the common solvent ethanol, in which β -elemene is often supplied, highlighting the hazard of the formulation.

Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling quantities greater than a few milligrams or when heating.
- Use explosion-proof electrical and ventilation equipment in areas where large quantities are stored or used.
- Ensure safety showers and eyewash stations are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.

- **Skin Protection:** Wear nitrile or other chemically resistant gloves. A lab coat is mandatory. For larger-scale operations, consider a flame-retardant antistatic lab coat.
- **Respiratory Protection:** If working outside a fume hood or if aerosolization is possible, use a NIOSH-approved respirator with an organic vapor cartridge.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other sources of ignition.
- Ground and bond containers when transferring material to prevent static discharge.
- Recommended storage temperature should be in accordance with the supplier's instructions, often refrigerated.

Emergency Procedures

First Aid Measures:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. Aspiration hazard is a potential concern.

Spill & Fire-Fighting Measures:

- **Spills:** Absorb with liquid-binding material (sand, diatomite, acid binders, universal binders, sawdust). Place in a suitable container for disposal. Ensure adequate ventilation. Remove all

sources of ignition.

- Fire-Fighting: Use CO₂, extinguishing powder, or water spray. For larger fires, use alcohol-resistant foam. Do not use a direct stream of water. Firefighters should wear standard protective equipment and a self-contained breathing apparatus (SCBA).

Experimental Protocols

Representative Protocol: Acute Oral Toxicity Assessment (OECD 423)

The determination of quantitative toxicity data like an LD50 value would likely follow a standardized protocol such as the OECD Guideline 423 (Acute Toxic Class Method). This method is designed to estimate the acute oral toxicity of a substance while minimizing the number of animals used.

Methodology Summary:

- Principle: The method is a stepwise procedure using a small number of animals (typically 3) per step. Depending on the mortality or morbidity observed in the animals, a decision is made to either dose the next group at a lower or higher dose level or to stop the test.
- Animal Selection: Healthy, young adult rodents (commonly female rats) are used. They are acclimatized to laboratory conditions before the test.
- Dose Preparation: The test substance (α -elemene) is prepared in a suitable vehicle. The concentration is adjusted so the dose can be administered in a volume that does not exceed 1 mL/100g of body weight for aqueous solutions or 2 mL/100g for other vehicles.
- Administration: The substance is administered as a single dose by oral gavage to fasted animals.
- Dose Levels: The procedure starts with a dose from one of four pre-defined levels: 5, 50, 300, or 2000 mg/kg body weight. The starting dose is selected based on any existing information about the substance's toxicity.
- Observation Period: Animals are observed closely for the first few hours post-dosing and then periodically for a total of 14 days. Observations include changes in skin, fur, eyes, and

mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects. Body weight is recorded at the beginning and end of the study.

- **Endpoint:** The number of animals that die or are humanely sacrificed during the test is recorded. This data is used to classify the substance into a GHS category for acute oral toxicity. The method provides a range for the LD50 value rather than a precise point estimate.

Visualized Workflows

The following diagrams illustrate standard laboratory workflows applicable to the handling of research chemicals like α -elemene.

Caption: General laboratory workflow for handling α -elemene.

Caption: Decision workflow for handling an α -elemene spill.

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References

- 1. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
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